

# Essential Safety and Logistical Guide for Handling Enalapril Diketopiperazine

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## Compound of Interest

Compound Name: Enalapril Diketopiperazine

Cat. No.: B127858

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This guide provides comprehensive safety protocols and logistical plans for the handling and disposal of **Enalapril Diketopiperazine**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is crucial for ensuring personal safety and maintaining a secure laboratory environment.

## Hazard Identification and Physicochemical Properties

**Enalapril Diketopiperazine** is classified as an irritant and is suspected of damaging fertility or the unborn child[1]. It can cause skin, eye, and respiratory irritation[1].

Physicochemical Data:

Property	Value	Source
Molecular Formula	C <sub>20</sub> H <sub>26</sub> N <sub>2</sub> O <sub>4</sub>	[1][2][3][4]
Molecular Weight	358.43 g/mol	[3][4][5]
CAS Number	115729-52-7	[1][2][3][4]
Appearance	Solid (powder)	[2][6]
Melting Point	93-94°C	[7]
Boiling Point	562.9 ± 50.0 °C (Predicted)	[7]
Density	1.22 ± 0.1 g/cm <sup>3</sup> (Predicted)	[7]

## GHS Hazard Classification:

Hazard Class	Category	GHS Code
Skin Irritation	2	H315
Eye Irritation	2A	H319
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3	H335
Reproductive toxicity	2	H361

Source:[1]

## Personal Protective Equipment (PPE)

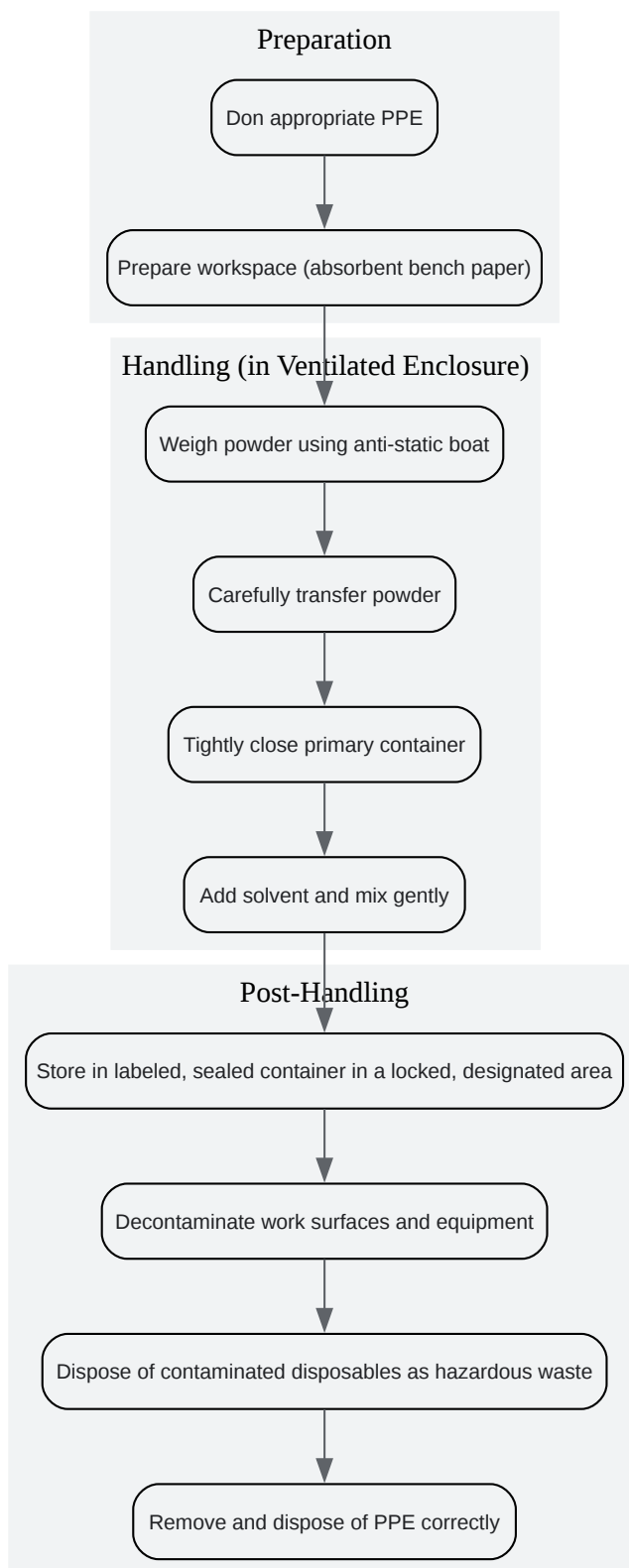
The selection of appropriate PPE is the first line of defense against exposure. The following table outlines the minimum PPE requirements for various activities involving **Enalapril Diketopiperazine**.

Activity	Required PPE	Rationale
Handling Powders (Weighing, Compounding)	Double nitrile gloves, disposable low-permeability gown, safety goggles with side-shields or face shield, N95 respirator.	Prevents inhalation of airborne particles and minimizes skin and eye contact[2][6][8][9].
Handling Solutions	Nitrile gloves, lab coat, safety glasses with side-shields.	Reduces the risk of exposure from splashes and incidental contact[6][8].
Spill Cleanup	Double nitrile gloves, disposable gown, safety goggles and face shield, appropriate respirator.	Protects against concentrated exposure during cleanup operations[6][8].
Disposal of Contaminated Waste	Nitrile gloves.	Prevents direct contact with contaminated materials[6].

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **Enalapril Diketopiperazine** is essential to minimize risk.

### Workflow for Safe Handling



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Caption: Workflow for the safe handling of **Enalapril Diketopiperazine**.

## Detailed Protocol:

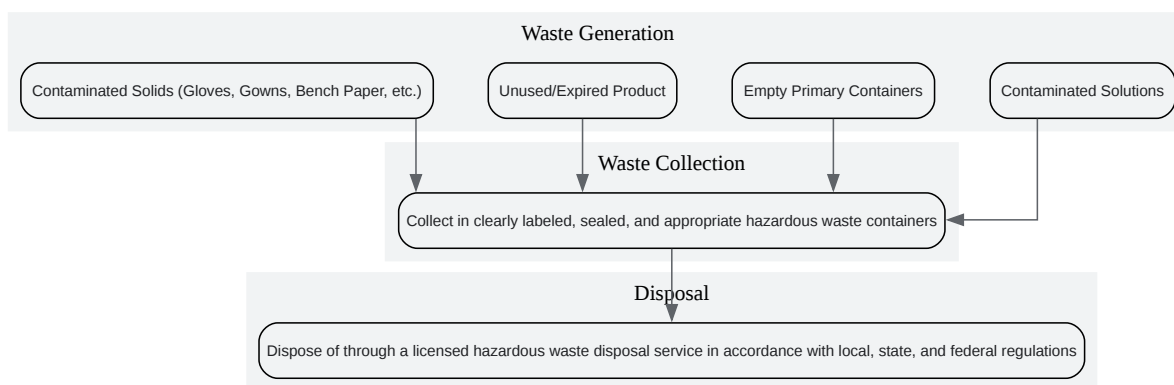
- Preparation:
  - Before beginning any work, ensure all necessary PPE is worn correctly[6].
  - Prepare the designated workspace by laying down absorbent bench paper to contain any potential spills[6].
- Handling Powders (Weighing):
  - All handling of **Enalapril Diketopiperazine** powder must be conducted within a certified chemical fume hood or a ventilated balance enclosure to control dust[6].
  - Use anti-static weigh boats or paper to minimize electrostatic dispersal of the powder.
  - Use a dedicated spatula for transferring the powder.
  - Immediately after weighing, securely close the primary container[6].
- Solubilization:
  - Add the solvent to the vessel containing the weighed powder.
  - Ensure the container is securely capped before mixing, which can be done by gentle swirling or, if necessary, using a sonicator or vortex mixer.
- Storage:
  - Store **Enalapril Diketopiperazine** in a clearly labeled, tightly sealed container[8].
  - The storage area should be a locked, designated, dry, cool, and well-ventilated place[8]. Recommended storage temperatures vary, with sources suggesting 2-8°C, -20°C, and +5°C[3][4][10]. Consult the supplier's specific recommendations.
- Decontamination:
  - After handling, thoroughly wipe down the balance, spatula, and all work surfaces with an appropriate cleaning agent, such as 70% ethanol.

- Dispose of all contaminated disposables, including bench paper and cleaning materials, as hazardous pharmaceutical waste[6].

## Disposal Plan

Proper disposal of **Enalapril Diketopiperazine** and associated contaminated waste is critical to prevent environmental contamination and accidental exposure.

## Waste Segregation and Disposal Workflow



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Caption: Disposal workflow for **Enalapril Diketopiperazine** waste.

## Disposal Protocol:

- Waste Identification: All materials that have come into contact with **Enalapril Diketopiperazine**, including unused product, contaminated PPE, labware, and cleaning materials, must be treated as hazardous waste[6].
- Containment:

- Collect all solid waste in a designated, leak-proof, and clearly labeled hazardous waste container.
- Collect liquid waste in a separate, compatible, and labeled hazardous waste container.
- Disposal:
  - Dispose of all waste containing **Enalapril Diketopiperazine** through an approved hazardous waste disposal program[11].
  - Ensure compliance with all institutional, local, and national regulations for chemical waste disposal. Do not dispose of this chemical down the drain or in regular trash.

## Emergency Procedures

### Spill Response:

- Evacuate: Immediately alert others and evacuate all non-essential personnel from the spill area[6].
- Communicate: Report the spill to the laboratory supervisor.
- Secure the Area: Restrict access to the spill area. Ensure the area is well-ventilated.
- Contain:
  - For powders, gently cover the spill with a damp paper towel to prevent the powder from becoming airborne[6].
  - For liquids, use a chemical spill kit with appropriate absorbent materials to contain the spill.
- Clean:
  - Wearing appropriate PPE, carefully clean the spill area.
  - Place all cleanup materials into a designated hazardous waste container.

- Decontaminate: Thoroughly decontaminate the spill area and any equipment used for cleanup.

## First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[2].
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists[2][11].
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention[2].
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention[11].

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